

"N-(2-aminoethyl)-N-methylcyclohexanamine" synthesis and properties

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Compound of Interest

Compound Name: *N-(2-aminoethyl)-N-methylcyclohexanamine*

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An In-depth Technical Guide on the Synthesis and Properties of **N-(2-aminoethyl)-N-methylcyclohexanamine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **N-(2-aminoethyl)-N-methylcyclohexanamine** is a chemical compound for research purposes only. This document is intended for qualified professionals and does not constitute an endorsement for its use in non-laboratory settings. All procedures should be carried out in a well-ventilated fume hood with appropriate personal protective equipment.

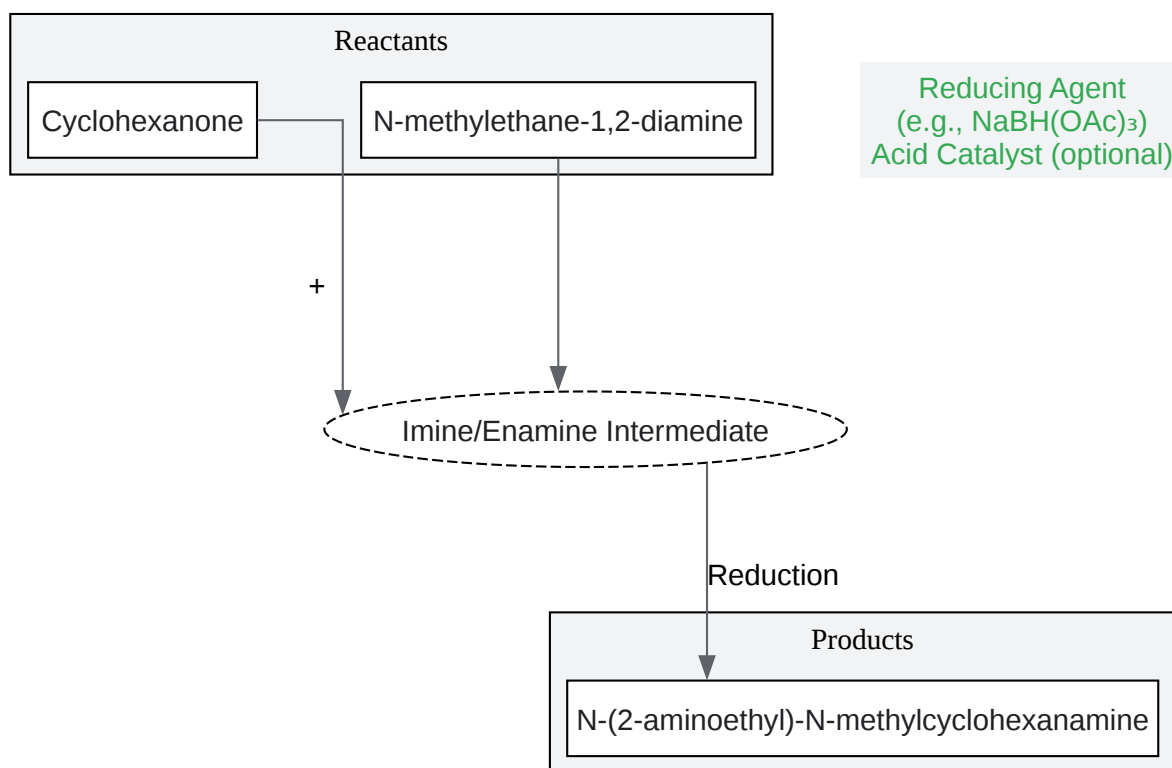
Introduction

N-(2-aminoethyl)-N-methylcyclohexanamine is a diamine featuring a cyclohexyl group and an N-methyl-N-ethylamino substituent. Its structure, combining a lipophilic cycloalkane with two basic nitrogen centers, suggests its potential as a versatile building block in medicinal chemistry and materials science. The primary and secondary amine functionalities offer multiple points for derivatization, making it a candidate for the synthesis of complex molecules, including ligands for metal catalysis, and as a scaffold for novel pharmaceutical agents. This guide provides a comprehensive overview of a proposed synthetic route, detailed experimental protocols, and the physicochemical properties of the title compound and its precursors.

Proposed Synthesis: Reductive Amination

The most direct and efficient synthetic route to **N-(2-aminoethyl)-N-methylcyclohexanamine** is the reductive amination of cyclohexanone with N-methylethane-1,2-diamine.[1] This one-pot reaction involves the initial formation of an imine or enamine intermediate, which is subsequently reduced in situ to the desired secondary amine.[2] This method is widely favored for its operational simplicity and the use of readily available starting materials.[3]

A variety of reducing agents can be employed, with sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) being a common choice due to its mildness and selectivity for imines over ketones.[2] Other reducing agents like sodium cyanoborohydride (NaBH_3CN) can also be used, often under slightly acidic conditions to facilitate imine formation.[4]



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Caption: Proposed synthetic pathway for **N-(2-aminoethyl)-N-methylcyclohexanamine**.

Experimental Protocol

The following is a generalized, representative protocol for the synthesis of **N-(2-aminoethyl)-N-methylcyclohexanamine** via reductive amination. Optimization may be required to achieve higher yields.

Materials:

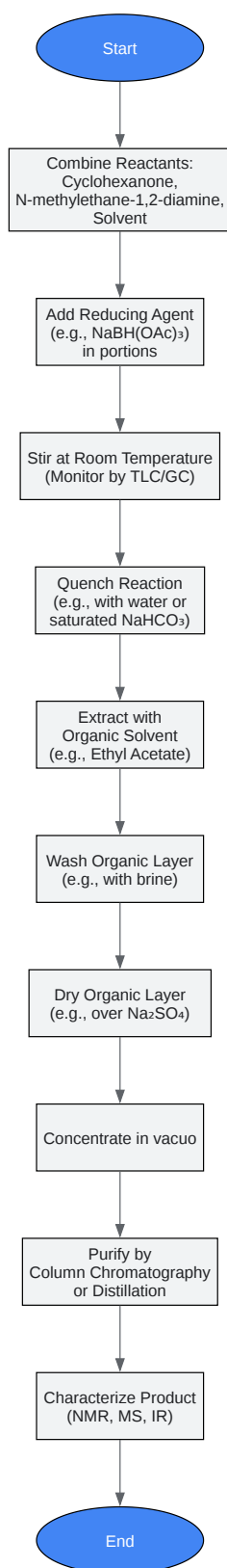
- Cyclohexanone
- N-methylethane-1,2-diamine
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Ethyl acetate
- Hexanes

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add cyclohexanone (1.0 eq.) and anhydrous dichloromethane (or DCE).
- **Amine Addition:** Add N-methylethane-1,2-diamine (1.0-1.2 eq.) to the solution and stir for 20-30 minutes at room temperature to facilitate the formation of the imine/enamine intermediate.
- **Reduction:** Slowly add sodium triacetoxyborohydride (1.2-1.5 eq.) to the stirring mixture in portions. The reaction is often exothermic, and the addition rate should be controlled to

maintain the reaction temperature.

- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 12-24 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup:** Upon completion, carefully quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution. Stir vigorously until gas evolution ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3x).
- **Washing and Drying:** Combine the organic layers and wash with brine. Dry the organic phase over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel or by vacuum distillation to yield the pure **N-(2-aminoethyl)-N-methylcyclohexanamine**.



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Caption: General experimental workflow for the synthesis.

Physicochemical Properties

Direct experimental data for **N-(2-aminoethyl)-N-methylcyclohexanamine** is limited. The following table summarizes the known properties of the reactants and a structurally related compound, along with estimated properties for the target molecule.

Property	Cyclohexanone	N-methylethane-1,2-diamine	N-methylcyclohexylamine	N-(2-aminoethyl)-N-methylcyclohexanamine
CAS Number	108-94-1	109-81-9	100-60-7	245487-33-6[5]
Molecular Formula	C ₆ H ₁₀ O	C ₃ H ₁₀ N ₂ [6][7]	C ₇ H ₁₅ N[8]	C ₉ H ₂₀ N ₂ [5]
Molecular Weight (g/mol)	98.14	74.12[6]	113.20[8][9]	156.27[5]
Appearance	Colorless oily liquid	Colorless to slightly yellow liquid[6]	Colorless to pale yellow liquid[8]	Colorless to pale yellow liquid (Predicted)
Boiling Point (°C)	155.6	114-117[6]	150-160[8]	~180-200 (Estimated)
Density (g/cm ³)	0.947	0.850[6]	~0.85-0.90[8]	~0.88-0.92 (Estimated)
Solubility	Sparingly soluble in water; miscible with organic solvents	Soluble in water and alcohols[5]	Slightly soluble in water; soluble in organic solvents[8]	Soluble in water and polar organic solvents (Predicted)
Flash Point (°C)	44	~41 (106 °F)[6]	45	N/A
Refractive Index (n _D ²⁰)	1.450	1.4395[6]	~1.456	N/A

Properties for the target compound are estimated based on its structure and data from related compounds.

Safety and Handling

Hazard Identification:

- **N-(2-aminoethyl)-N-methylcyclohexanamine** is classified as harmful if swallowed and causes serious eye damage.[10]
- Based on structurally similar amines, it is expected to be corrosive and may cause severe skin burns.[11] It may also be flammable.[11]

Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood.[12] Ensure eyewash stations and safety showers are readily accessible.[11]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[13]
- Handling: Avoid contact with skin, eyes, and clothing.[11] Do not breathe vapors or mist.[12] Keep away from heat, sparks, and open flames.[13]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11]

First Aid Measures:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[11]
- Skin: Wash off immediately with plenty of water for at least 15 minutes. Remove all contaminated clothing. Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. [11]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention.[11]

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